

o-dibromobenzene CAS number and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1,2-Dibromobenzene**

Cat. No.: **B107964**

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An In-depth Technical Guide to o-Dibromobenzene

This guide provides comprehensive information on o-dibromobenzene, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identity, physical properties, synthesis, and key applications, with a focus on its role in organic synthesis.

Chemical Identity and Synonyms

o-Dibromobenzene, systematically named **1,2-dibromobenzene**, is an aryl bromide and one of three isomers of dibromobenzene.^[1] It is a colorless liquid at room temperature, though it may appear yellowish when impure.^[1] This compound serves as a crucial precursor for many 1,2-disubstituted benzene derivatives.^{[1][2]}

The primary identifier for o-dibromobenzene is its CAS (Chemical Abstracts Service) number, which is 583-53-9.^{[1][2][3][4]}

Below is a summary of its various identifiers and synonyms.

Identifier Type	Value
CAS Number	583-53-9
Preferred IUPAC Name	1,2-Dibromobenzene
Synonyms	o-Dibromobenzene, ortho-Dibromobenzene, 1,2-Dibromobenzol
EC Number	209-507-3
PubChem CID	11414
Beilstein Reference	970241
MDL Number	MFCD00000057
UN Number	2711

Physicochemical Properties

The physical and chemical properties of o-dibromobenzene are summarized in the table below. It is poorly soluble in water but soluble in organic solvents like ethers, alcohols, and aromatic hydrocarbons.[\[5\]](#)

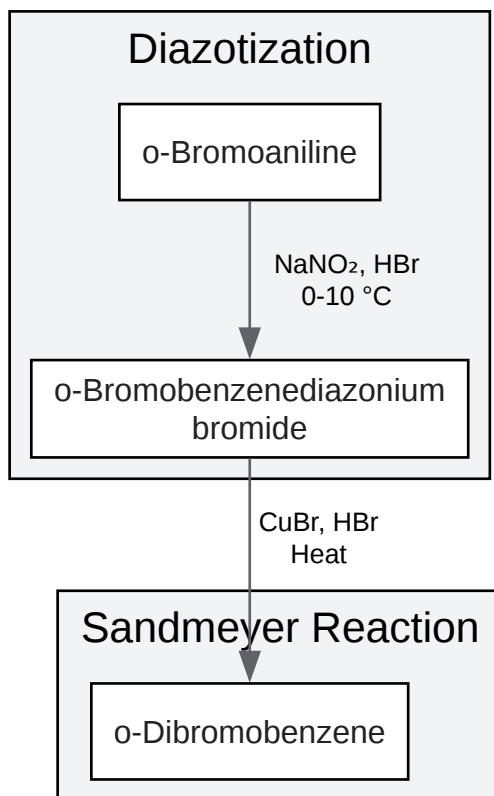
Property	Value
Molecular Formula	C ₆ H ₄ Br ₂
Molar Mass	235.906 g·mol ⁻¹ [1]
Appearance	Colorless liquid [1] [3]
Density	1.956 g/mL at 25 °C [3] [6]
Melting Point	4 - 7.1 °C [1] [3] [6]
Boiling Point	222 - 226 °C [3] [4] [6]
Refractive Index	n _{20/D} 1.611 [3] [6]
Vapor Density	8.2 (vs air)
Flash Point	91 °C [4]

Synthesis of o-Dibromobenzene

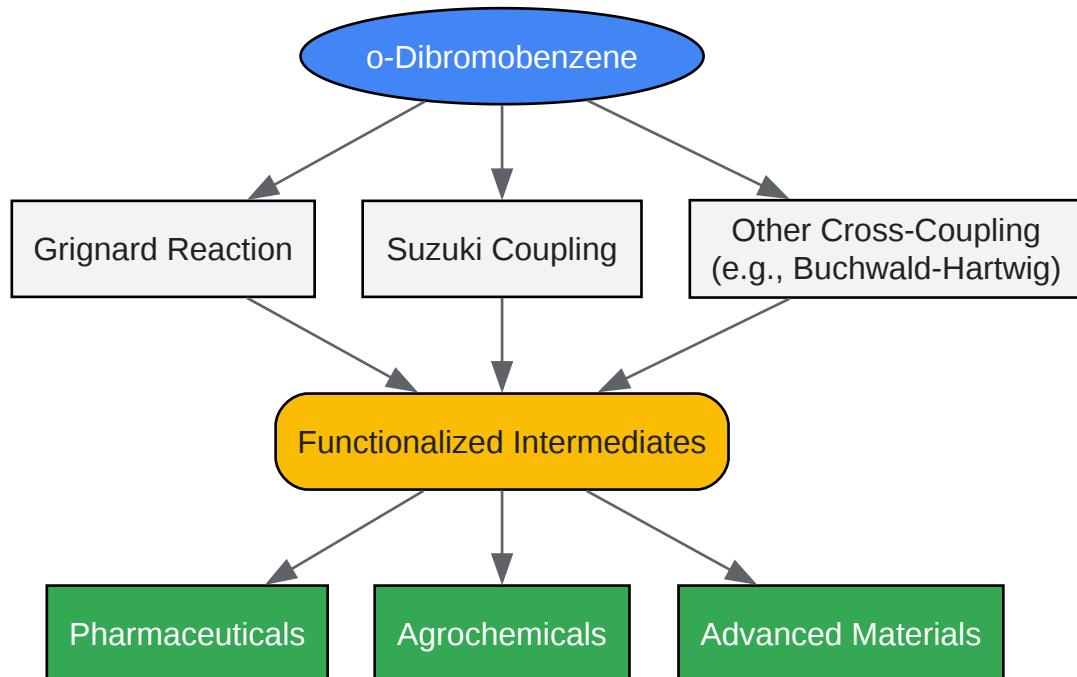
The traditional synthesis of o-dibromobenzene involves a two-step diazotization and decomposition reaction starting from o-bromoaniline.^[7] This process, however, can result in low yields and purity.^[7] An alternative patented method involves the reaction of o-bromoaniline with hydrobromic acid and sodium nitrite, followed by decomposition of the resulting diazonium salt with copper bromide in hydrobromic acid.^[7]

Below is a diagram illustrating a common synthetic pathway.

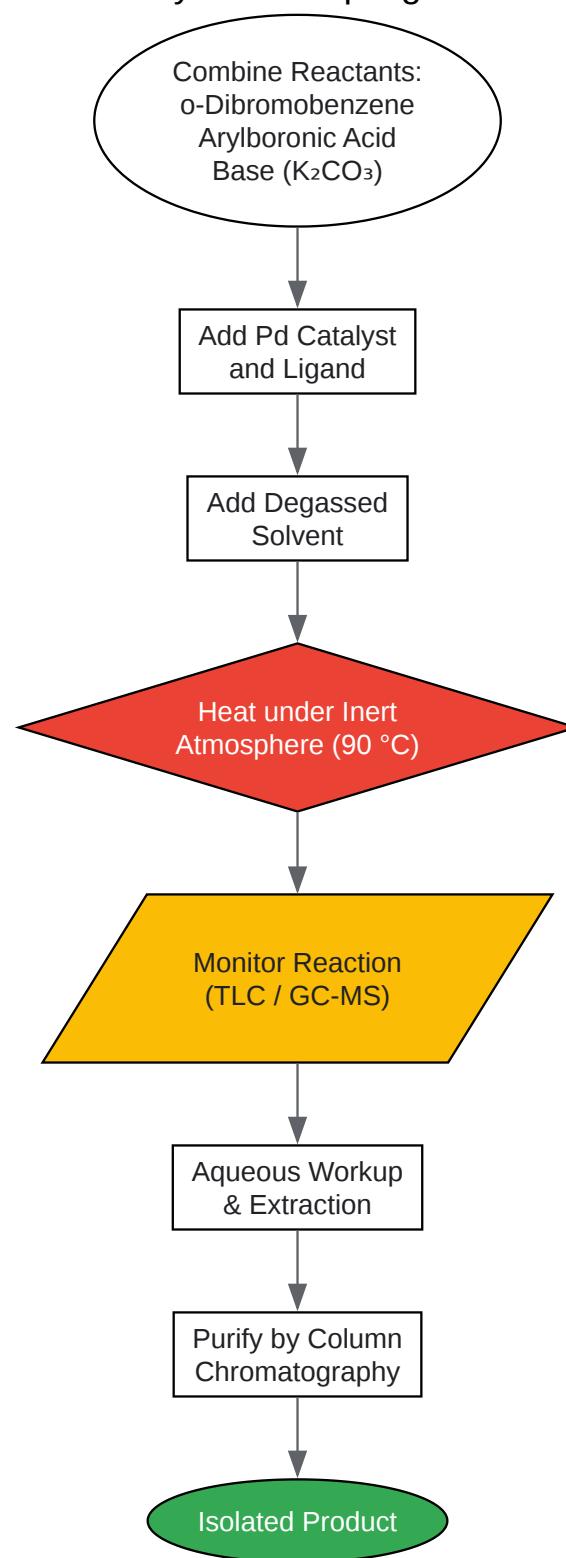
Synthesis of o-Dibromobenzene



o-Dibromobenzene as a Synthetic Intermediate



Suzuki-Miyaura Coupling Workflow

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- To cite this document: BenchChem. [o-dibromobenzene CAS number and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b107964#o-dibromobenzene-cas-number-and-synonyms>

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